

4-Chlorophenylzinc iodide material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4-Chlorophenylzinc iodide

CAS No.: 151073-70-0

Cat. No.: B1146478

[Get Quote](#)

Technical Guide: 4-Chlorophenylzinc Iodide Executive Summary

4-Chlorophenylzinc iodide (CAS: 151073-70-0) is a specialized organozinc reagent used primarily in transition-metal catalyzed cross-coupling reactions, most notably the Negishi coupling. Unlike its organolithium or Grignard counterparts, this reagent offers a superior balance between nucleophilicity and functional group tolerance, allowing for the synthesis of complex pharmaceutical intermediates without the need for extensive protecting group strategies.

This guide synthesizes the critical material safety data (MSDS) with practical handling protocols, ensuring that researchers can leverage this reagent's utility while mitigating its inherent air and moisture sensitivity risks.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7]

Table 1: Chemical Specification Data

Property	Specification
Chemical Name	4-Chlorophenylzinc iodide
CAS Number	151073-70-0
Molecular Formula	C ₆ H ₄ ClIZn
Molecular Weight	303.84 g/mol
Appearance	Clear to dark amber liquid (Solution)
Solvent Matrix	Typically 0.5 M in Tetrahydrofuran (THF)
Density	~1.00 – 1.06 g/mL at 25 °C
Boiling Point	66 °C (attributed to THF solvent)
Flash Point	-17 °C (closed cup, attributed to THF)
Solubility	Reacts violently with water; soluble in anhydrous ethers/THF

Hazards Identification & Risk Assessment

This reagent presents a dual-hazard profile: the chemical reactivity of the organozinc species and the flammability of the THF solvent.

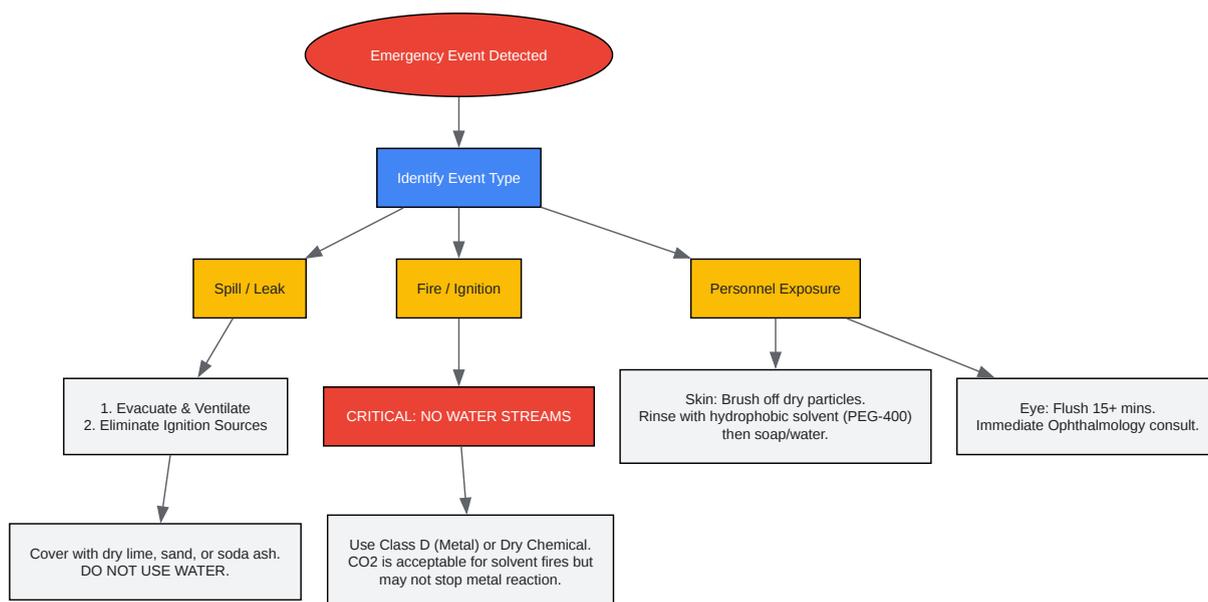
Core Hazard Classifications (GHS)

- Flammable Liquids (Category 2): Highly flammable liquid and vapor.
- Substances Reactive with Water (Category 2): In contact with water, releases flammable gases.
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.^{[1][2]}
- Carcinogenicity (Category 2): Suspected of causing cancer (related to THF/halide byproducts).
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Reactivity Profile

Moisture Sensitivity: The Zinc-Carbon bond is polarized but less ionic than Li-C or Mg-C bonds. However, it hydrolyzes rapidly upon contact with moisture, releasing 4-chlorobenzene and zinc salts. **Pyrophoricity:** While not always spontaneously pyrophoric in the strict sense (unlike t-BuLi), concentrated residues or spills on high-surface-area materials (paper, wipes) can ignite due to the exotherm of hydrolysis and the low flash point of THF.

Emergency Response Logic Diagram



[Click to download full resolution via product page](#)

Figure 1: Decision logic for emergency response involving organozinc reagents.

Synthesis & Quality Control

While commercially available, in-situ preparation is often required for specific concentrations or to ensure maximum activity.

Preparation Protocol (Direct Insertion)

The most robust method involves the direct insertion of activated zinc into 4-chloriodobenzene.

Reagents:

- 4-Chloriodobenzene (1.0 equiv)
- Zinc dust (1.5 – 2.0 equiv)
- Lithium chloride (LiCl) (optional, 1.0 equiv) - Note: LiCl solubilizes the surface oxides, accelerating insertion (Knochel's method).
- 1,2-Dibromoethane (5 mol%) & TMSCl (3 mol%) for activation.

Step-by-Step Workflow:

- Zinc Activation:
 - Place Zn dust in a flame-dried Schlenk flask under Argon.
 - Add dry THF.
 - Add 1,2-dibromoethane and heat to reflux for 1 minute (surface cleaning).
 - Cool slightly, add TMSCl, and stir for 10 minutes (oxide removal).
- Insertion:
 - Add 4-chloriodobenzene dropwise at room temperature or slightly elevated (30-40 °C).
 - Observation: The reaction is exothermic. The disappearance of the starting halide can be monitored by GC-FID (quench aliquot with dilute HCl).

- Filtration:
 - Once conversion >98%, stop stirring. Allow excess Zn to settle.
 - Cannulate the supernatant (the active reagent) into a fresh, dry Schlenk flask.

Titration (Quality Control)

Before use, the concentration must be verified using Iodine titration:

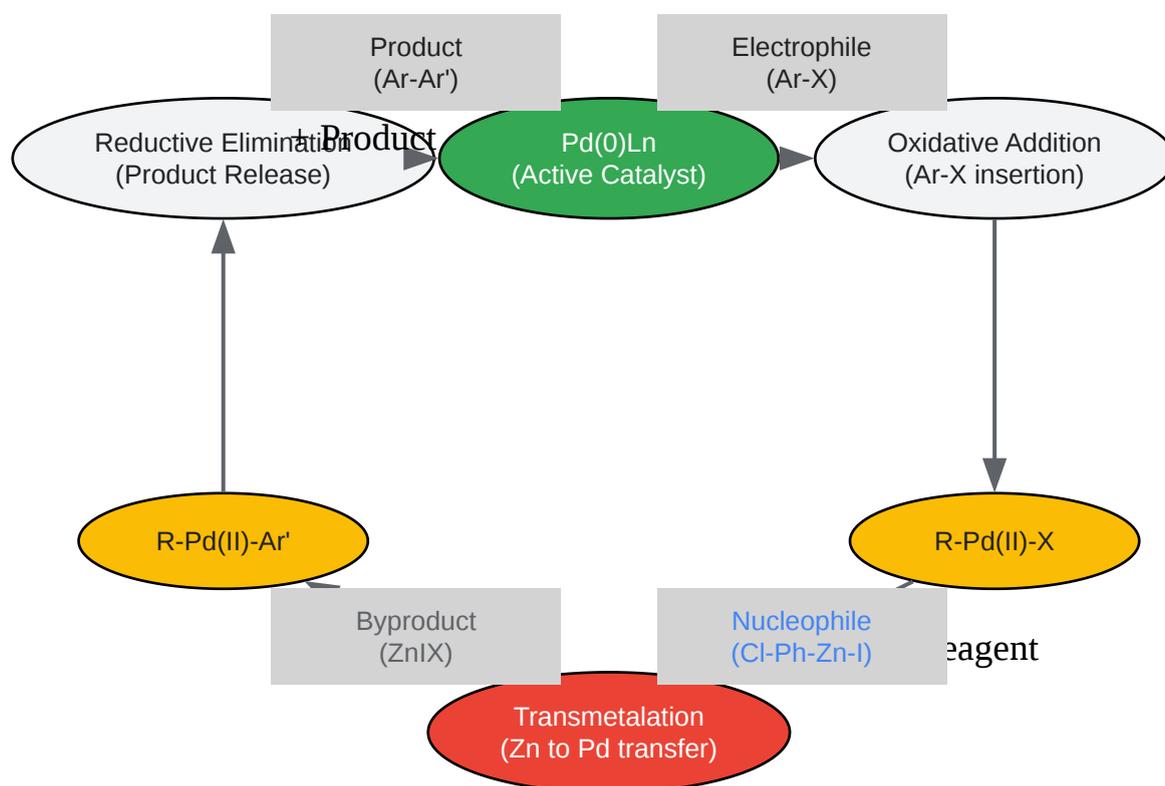
- Take a known aliquot of the organozinc solution.
- Quench with a solution of I₂ in dry THF (excess).
- Back-titrate the remaining I₂ with standard Na₂S₂O₃ (sodium thiosulfate) using starch indicator.

Application: The Negishi Coupling

4-Chlorophenylzinc iodide is a "soft" nucleophile. Its primary utility lies in its ability to couple with aryl/vinyl halides without attacking sensitive functional groups (like esters, ketones, or nitriles) present on the electrophile.

Mechanistic Pathway

The reaction follows a Pd(0)/Pd(II) catalytic cycle. The critical distinction of the zinc reagent is the Transmetalation step, which is generally the rate-determining step in the absence of additives.



[Click to download full resolution via product page](#)

Figure 2: The Negishi catalytic cycle highlighting the entry point of the organozinc reagent.

Experimental Protocol: Cross-Coupling

Objective: Coupling **4-chlorophenylzinc iodide** with Ethyl 4-bromobenzoate.

- Catalyst Prep: In a glovebox or Schlenk line, charge a flask with Pd(dba)₂ (2 mol%) and SPhos (4 mol%). Add THF and stir for 10 min to generate the active catalyst.
- Substrate Addition: Add Ethyl 4-bromobenzoate (1.0 equiv).
- Reagent Addition: Add **4-Chlorophenylzinc iodide** (0.5 M in THF, 1.2 equiv) dropwise via syringe.
- Reaction: Stir at room temperature for 2-4 hours.
- Quench: Pour mixture into saturated NH₄Cl solution. Extract with EtOAc.

- Why this works: The zinc reagent tolerates the ester group on the benzoate, whereas a Grignard reagent would attack the ester carbonyl.

Handling & Storage Protocols

Storage[9]

- Temperature: 2–8 °C (Refrigerated).
- Atmosphere: Strictly Argon or Nitrogen.
- Container: Sure/Seal™ bottles or Teflon-valved storage flasks.
- Shelf Life: 3-6 months if seal is uncompromised. Precipitate formation (Zn salts) usually indicates decomposition or moisture ingress.

Transfer Techniques

Never pour organozinc reagents. Use Positive Pressure Cannulation or Oven-Dried Gas-Tight Syringes.

- Needle Gauge: 18G or 20G (prevent clogging).
- Pressure: Maintain positive inert gas pressure in the source bottle to prevent back-suction of air.

References

- Knochel, P., et al. (2011). Functionalized Organozinc Reagents. In *Organozinc Reagents - A Practical Approach*. Oxford University Press.
- Sigma-Aldrich. (2023). Safety Data Sheet: **4-Chlorophenylzinc iodide** solution.
- Negishi, E. (2002). Magical Power of Transition Metals: Past, Present, and Future. Nobel Lecture.
- Krasovskiy, A., & Knochel, P. (2006). A LiCl-Mediated Br/Mg Exchange Reaction for the Preparation of Functionalized Aryl- and Heteroarylmagnesium Compounds from Organic Bromides. *Angewandte Chemie International Edition*, 45(18), 2958-2961.

- Fisher Scientific. (2023). Handling Air-Sensitive Reagents: Best Practices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cpachem.com](https://www.cpachem.com) [[cpachem.com](https://www.cpachem.com)]
- [2. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [4-Chlorophenylzinc iodide material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1146478#4-chlorophenylzinc-iodide-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com